

# what is the chemical formula for trisodium orthoborate

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## Compound of Interest

Compound Name: *trisodium orthoborate*

Cat. No.: *B1143754*

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## An In-depth Technical Guide to Trisodium Orthoborate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **trisodium orthoborate**, including its chemical properties, structure, synthesis, and key applications relevant to scientific research.

### Introduction

**Trisodium orthoborate**, also known as sodium orthoborate or trisodium borate, is an inorganic compound with the chemical formula  $\text{Na}_3\text{BO}_3$ .<sup>[1][2]</sup> It is the sodium salt of orthoboric acid ( $\text{H}_3\text{BO}_3$ ).<sup>[1]</sup> The orthoborate anion,  $[\text{BO}_3]^{3-}$ , is the fully deprotonated form of orthoboric acid.<sup>[3]</sup> **Trisodium orthoborate** is utilized in various industrial and scientific applications, including the manufacturing of glass and ceramics, as a fluxing agent in metallurgy, and as a component in detergents.<sup>[3][4]</sup>

Synonyms:

- Sodium orthoborate<sup>[1]</sup>
- Trisodium borate<sup>[4]</sup>
- Boric acid, trisodium salt<sup>[4]</sup>

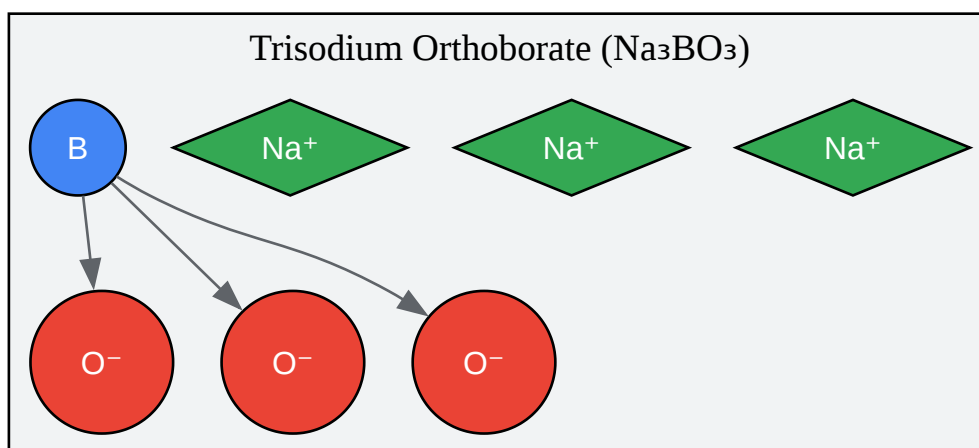
## Chemical and Physical Properties

The fundamental properties of **trisodium orthoborate** are summarized in the table below.

Property	Value
Molecular Formula	$\text{Na}_3\text{BO}_3$ <a href="#">[4]</a>
Molar Mass	$127.78 \text{ g}\cdot\text{mol}^{-1}$ <a href="#">[2]</a>
CAS Number	14312-40-4 <a href="#">[1]</a>
Appearance	White powder <a href="#">[5]</a>
Density	$1.73 \text{ g}/\text{cm}^3$ <a href="#">[2]</a>
Melting Point	$75 \text{ }^\circ\text{C}$ ( $167 \text{ }^\circ\text{F}$ ; $348 \text{ K}$ ) <a href="#">[2]</a>
Boiling Point	$320 \text{ }^\circ\text{C}$ ( $608 \text{ }^\circ\text{F}$ ; $593 \text{ K}$ ) <a href="#">[2]</a>

## Molecular Structure

The orthoborate anion ( $[\text{BO}_3]^{3-}$ ) is isoelectronic and structurally analogous to the carbonate anion ( $[\text{CO}_3]^{2-}$ ).[\[3\]](#)[\[6\]](#) The central boron atom is  $\text{sp}^2$  hybridized, resulting in a trigonal planar geometry with three equivalent boron-oxygen bonds.[\[3\]](#)



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**Diagram 1: Structure of Trisodium Orthoborate.**

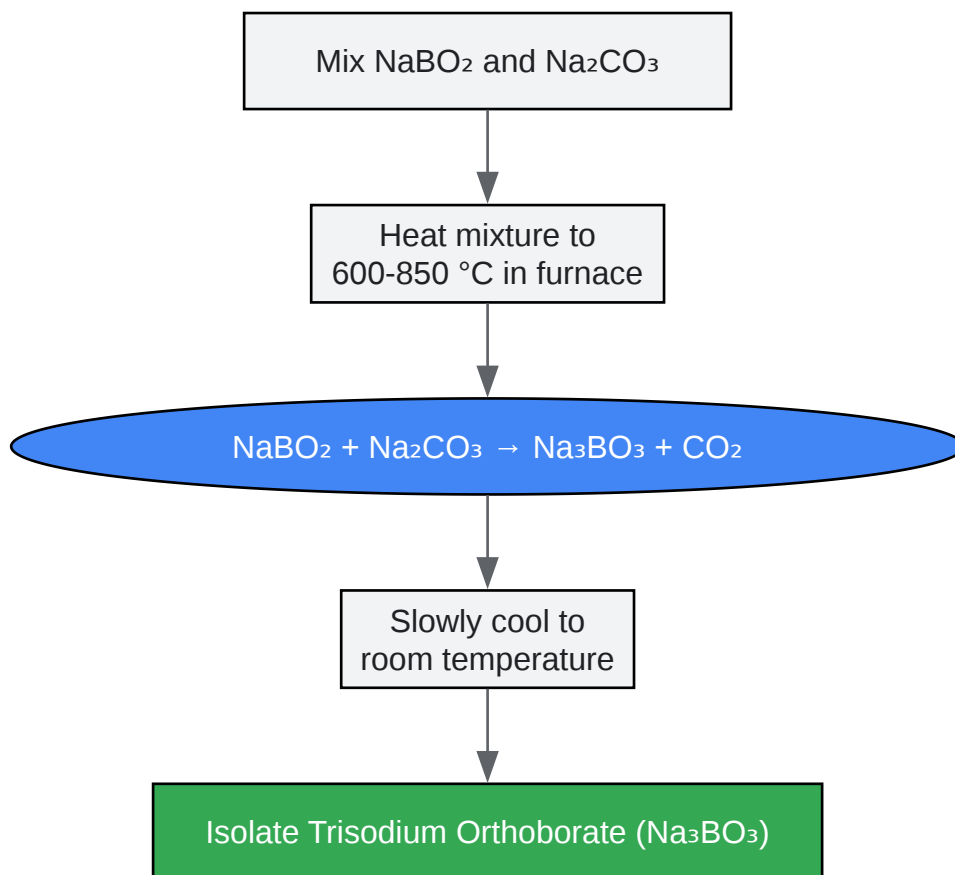
## Synthesis and Experimental Protocols

**Trisodium orthoborate** can be synthesized via the high-temperature reaction of sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) with either sodium metaborate ( $\text{NaBO}_2$ ) or boric oxide ( $\text{B}_2\text{O}_3$ ).<sup>[2][3]</sup>

Reaction:  $\text{NaBO}_2 + \text{Na}_2\text{CO}_3 \rightarrow \text{Na}_3\text{BO}_3 + \text{CO}_2$ <sup>[3]</sup>

### Experimental Protocol:

- **Reactant Preparation:** Thoroughly mix stoichiometric amounts of anhydrous sodium metaborate and sodium carbonate powder.
- **Heating:** Place the mixture in a platinum or high-purity alumina crucible. Heat the crucible in a furnace to a temperature between 600 and 850 °C.<sup>[2][3]</sup> The reaction proceeds with the evolution of carbon dioxide.
- **Cooling and Isolation:** After the reaction is complete (i.e.,  $\text{CO}_2$  evolution ceases), the furnace is slowly cooled to room temperature. The resulting solid is **trisodium orthoborate**. It is noted that obtaining the compound in a pure form from melts can be challenging.<sup>[2]</sup>



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**Diagram 2:** Synthesis workflow for **Trisodium Orthoborate**.

## Key Reactions

Hydrolysis: When dissolved in water, the orthoborate anion undergoes partial hydrolysis to form sodium metaborate and hydroxide ions.<sup>[2][3]</sup>  $[\text{BO}_3]^{3-} + \text{H}_2\text{O} \rightleftharpoons [\text{BO}_2]^- + 2\text{OH}^-$ <sup>[2]</sup>

Electrolysis: The electrolysis of an aqueous solution of **trisodium orthoborate** can generate sodium perborate at the anode.<sup>[2][3]</sup>

## Applications in Research and Development

**Trisodium orthoborate** has several applications in various scientific and industrial fields.

Application Area	Description
Materials Science	Investigated for its potential use in electrolytic materials for fuel cells.[3]
Chemical Synthesis	Used as a reagent and as a precursor for the synthesis of other borate compounds.[3]
Glass and Ceramics	Acts as a fluxing agent, lowering the melting point of silica and other materials during manufacturing.[4]
Metallurgy	Employed as a flux to remove oxides and other impurities from metal surfaces.[3][4]
Detergent Production	Used as a builder in detergents to enhance cleaning power by softening water.[4]

## Comparison with Other Sodium Borates

Compound	Chemical Formula	Key Characteristics
Trisodium Orthoborate	$\text{Na}_3\text{BO}_3$	The fully deprotonated salt of orthoboric acid.
Sodium Metaborate	$\text{NaBO}_2$	Has a simpler structure and is often used as a precursor in the synthesis of other borates. [3]
Sodium Tetraborate (Borax)	$\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$	A more complex structure, widely used in detergents and as a buffering agent.[3]
Sodium Pentaborate	$\text{NaB}_5\text{O}_8$	Has a higher boron content and is used in specialized industrial applications.[3]

## Safety and Handling

**Trisodium orthoborate** is classified with GHS hazard statements H319 (causes serious eye irritation), H360 (may damage fertility or the unborn child), and H412 (harmful to aquatic life with long-lasting effects).[2] Appropriate personal protective equipment, including safety glasses and gloves, should be worn when handling this chemical. For detailed safety information, refer to the material safety data sheet (MSDS).

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